

# alpha-Fenchene proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *alpha-Fenchene*

CAS No.: *471-84-1*

Cat. No.: *B1205761*

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Proper disposal of **alpha-Fenchene** is critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage and dispose of **alpha-Fenchene** waste in accordance with safety regulations. Adherence to these protocols is essential to mitigate risks associated with its handling.

## Safety and Hazard Summary

**Alpha-Fenchene** (CAS No: 471-84-1) is a monoterpene that presents several hazards.<sup>[1][2][3]</sup> It is crucial to understand these risks before handling the substance.

GHS Hazard Classification:

- Aspiration Hazard, Category 1: May be fatal if swallowed and enters airways.<sup>[1][4]</sup>
- Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 2: Toxic to aquatic life with long lasting effects.<sup>[1][4]</sup>
- Flammable Solid, Category 2: As part of a mixture, it may be classified as a flammable solid.<sup>[5]</sup>

## Precautionary Statements:

- Prevention: Avoid release to the environment (P273).[1][4]
- Response: If swallowed, get emergency medical help immediately (P301+P316).[1][4] Do NOT induce vomiting (P331).[1][4] Collect spillage (P391).[4]
- Storage: Store locked up (P405).[1][4]
- Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations (P501).[1][4]

## Quantitative Data and Physical Properties

The physical and chemical properties of **alpha-Fenchene** are important for its safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>16</sub>	[1][2][3]
Molecular Weight	136.24 g/mol	[2][3]
CAS Number	471-84-1	[2][3][5]
Appearance	Colorless Liquid	Inferred from properties
Boiling Point	~147.2 - 158.6 °C	[2][6]
Flash Point	~35 °C (95 °F)	[2][7]
Density	~0.86 - 0.88 g/cm <sup>3</sup>	[2][6]
Solubility	Insoluble in water.[7]	[7]

## Experimental Protocols: Disposal Procedure

The proper disposal of **alpha-Fenchene** is a critical experimental protocol in itself, involving segregation, containment, labeling, and transfer of the hazardous waste.

## Personal Protective Equipment (PPE)

Before handling **alpha-Fenchene**, ensure appropriate PPE is worn.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[4]
- Skin Protection: Wear chemical-impermeable gloves and fire/flammable resistant, impervious clothing.[4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[4]

## Spill Response Protocol

In the event of a spill, follow these procedures immediately:

- Remove Ignition Sources: Eliminate all flames, sparks, and hot surfaces from the area.[4]
- Ensure Ventilation: Work in a well-ventilated area, preferably a chemical fume hood.[4]
- Containment: Prevent further spillage or leakage if it is safe to do so.[4] Do not let the chemical enter drains.[4]
- Cleanup: Use spark-proof tools and explosion-proof equipment.[4] Absorb the spill with an inert material (e.g., vermiculite, dry sand) and collect it for disposal.[4]
- Disposal of Cleanup Materials: All contaminated materials should be placed in a suitable, closed container and disposed of as hazardous waste.[4]

## Step-by-Step Disposal Plan

This protocol outlines the mandatory steps for disposing of **alpha-Fenchene** waste.

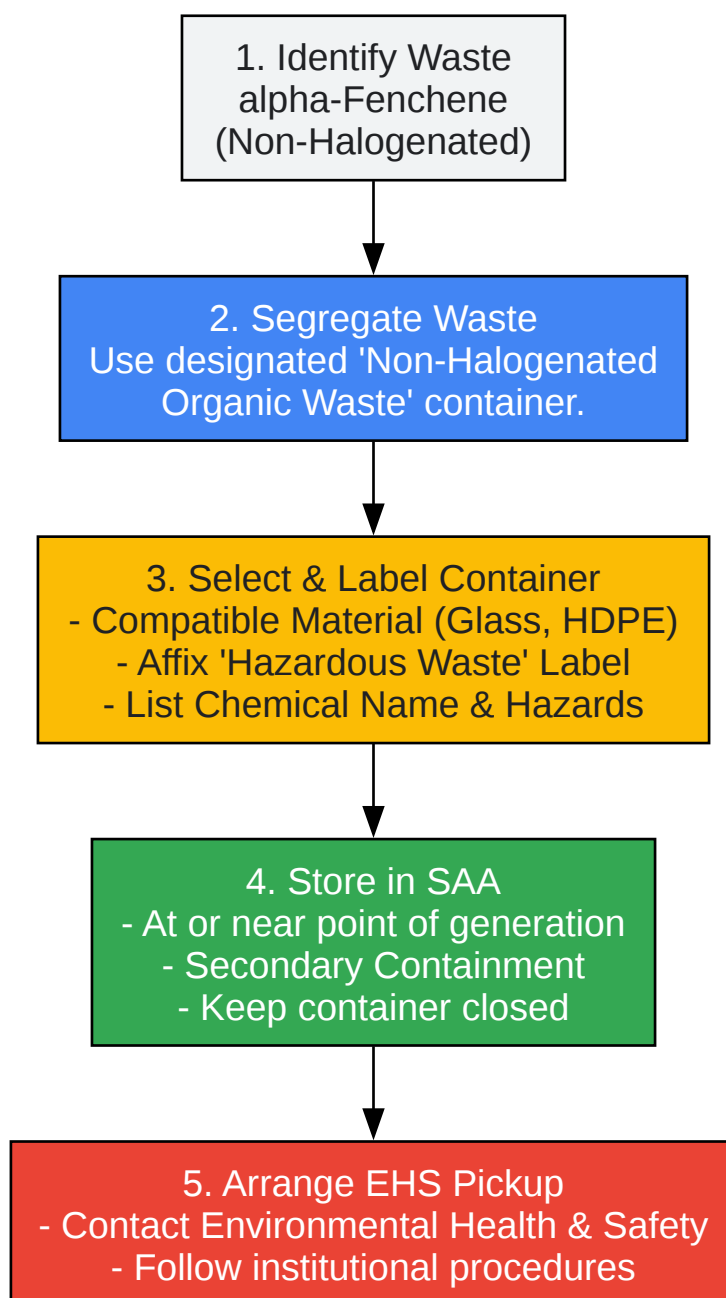
- Segregation of Waste:
  - **alpha-Fenchene** is a non-halogenated organic solvent.
  - Designate a specific, clearly labeled waste container for "Non-Halogenated Organic Waste".[8]

- Crucially, do not mix **alpha-Fenchene** with halogenated solvents, acids, bases, or oxidizers.[8][9] Mixing waste streams complicates disposal and can cause dangerous reactions.[9][10]
- Container Selection:
  - Use a container made of a compatible material, such as high-density polyethylene (HDPE) or glass.[8][10] The original product container is often the best choice for waste.[11]
  - Ensure the container has a tightly fitting cap and is in good condition, free from leaks.[8][11]
- Labeling:
  - Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.[10]
  - The label must include:
    - The words "Hazardous Waste".[9]
    - The full chemical name: "**alpha-Fenchene**" (do not use formulas or abbreviations).[8][9]
    - The specific hazards: "Flammable, Aspiration Hazard, Environmental Hazard".[9]
    - The date the container becomes full.[9]
- Storage (Satellite Accumulation Area):
  - Store the labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of waste generation.[9][12]
  - The SAA should be a secondary containment system (e.g., a tray or cabinet) to prevent spills from spreading.
  - Keep the waste container closed at all times except when adding waste.[8][12]
- Arrange for Disposal:

- Once the container is full, or within one year of the start date (whichever comes first), contact your institution's Environmental Health & Safety (EHS) office for pickup.<sup>[9][12]</sup>
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **alpha-Fenchene**.



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Caption: Logical workflow for the proper disposal of **alpha-Fenchene** waste.

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## References

- [1. alpha-Fenchene | C<sub>10</sub>H<sub>16</sub> | CID 28930 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. alpha-Fenchene | lookchem \[lookchem.com\]](#)
- [3. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [4. echemi.com \[echemi.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [7. alpha-fenchene, 471-84-1 \[thegoodscentcompany.com\]](#)
- [8. rtong.people.ust.hk \[rtong.people.ust.hk\]](#)
- [9. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines \[cwu.edu\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. vumc.org \[vumc.org\]](#)
- [12. ehrls.upenn.edu \[ehrls.upenn.edu\]](#)
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